

# A Technical Guide to the Discovery and Synthesis of GPR35 Agonists

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## Compound of Interest

Compound Name: GPR35 agonist 5

Cat. No.: B14051609

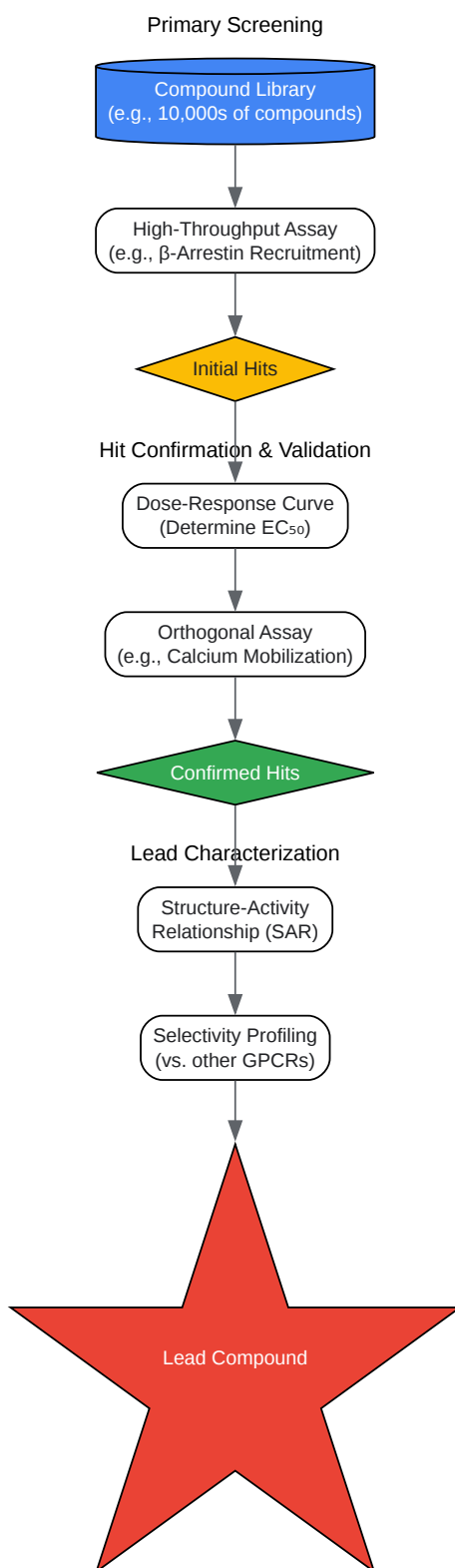
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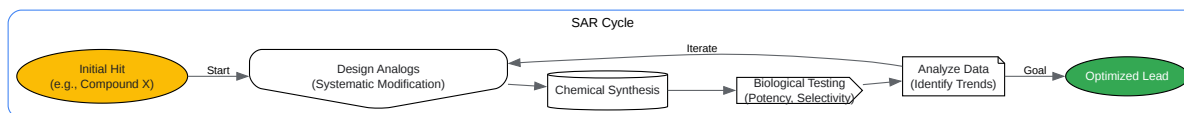
Audience: Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the discovery and synthesis of agonists for G protein-coupled receptor 35 (GPR35), a promising therapeutic target implicated in inflammation, metabolic disorders, and pain.<sup>[1]</sup> The term "**GPR35 agonist 5**" does not refer to a single, universally recognized compound in scientific literature; rather, various publications have assigned the number "5" to different molecules within their specific studies, which can be agonists, antagonists, or synthetic intermediates. This guide will therefore focus on the general principles and methodologies for identifying and developing novel GPR35 agonists, drawing upon diverse examples from published research.

## GPR35 Signaling Pathways

GPR35 is an orphan receptor that couples to multiple G protein families, primarily G $\alpha$ i/o and G $\alpha$ 12/13, initiating diverse downstream signaling cascades.<sup>[1]</sup> Upon agonist binding, GPR35 can also trigger G protein-independent signaling by recruiting  $\beta$ -arrestins, which mediate receptor desensitization, internalization, and scaffolding for other signaling proteins like those in the ERK1/2 pathway.<sup>[2]</sup> The receptor's activation has been linked to the modulation of key inflammatory pathways, including MAPK and NF- $\kappa$ B.<sup>[2]</sup> Furthermore, GPR35 interacts with the Na/K-ATPase, influencing ion homeostasis and Src kinase signaling.<sup>[2]</sup>





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## References

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